Technical Guide: N-Boc-3-azido-L-alanine Properties & Stability

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Compound of Interest

Compound Name:	*N-Boc-3-azido-L-alanine*
Cat. No.:	*B7908865*

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Executive Summary

N-Boc-3-azido-L-alanine (CAS: 122225-54-1) is a non-canonical amino acid derivative serving as a critical "Click Chemistry" handle in peptide synthesis and drug discovery. By replacing the hydroxyl group of serine with an azide moiety (

) and protecting the

-amine with a tert-butoxycarbonyl (Boc) group, this compound enables the site-specific incorporation of bioorthogonal functionality into peptides and small molecules.

This guide provides a rigorous technical analysis of its physicochemical properties, stability boundaries, and handling protocols, grounded in thermodynamic safety rules for organic azides.

Physicochemical Profile

The chemical identity of **N-Boc-3-azido-L-alanine** is defined by its dual functionality: the acid-labile Boc group and the chemoselective azide group.

Table 1: Chemical Constants & Properties

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Property	Value	Notes
IUPAC Name	(S)-3-azido-2-((tert-butoxycarbonyl)amino)propanoic acid	
CAS Number	122225-54-1	
Molecular Formula		
Molecular Weight	230.22 g/mol	
Physical State	Viscous oil or low-melting solid	Purity dependent; often appears as a brown/yellow oil in crude form, crystallizes upon high purification.
Solubility	Soluble in DCM, DMF, THF, Ethyl Acetate	Limited solubility in water.
Chirality	L-configuration (S-isomer)	Derived from L-Serine or L-Asparagine precursors.
pKa (-COOH)	~3.5 - 4.0	Typical for -amino acids.

Stability & Safety Assessment

Working with organic azides requires a quantitative assessment of their explosive potential. We utilize two established thermodynamic rules to validate the safety of **N-Boc-3-azido-L-alanine**: the C/N Ratio and the Rule of Six.[1]

Thermodynamic Stability Analysis

Rule 1: The C/N Ratio The safety of an organic azide is estimated by the ratio of carbon/oxygen atoms to nitrogen atoms.[1][2] The safety threshold is defined as:

[1]

- Calculation for **N-Boc-3-azido-L-alanine** (

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):

- Ratio

Verdict: The compound sits exactly on the threshold of stability. It is considered isolable and stable at standard conditions but must be treated with respect. It does not possess the high instability of lower molecular weight azides (e.g., azido-acetic acid), but it is not "inert."

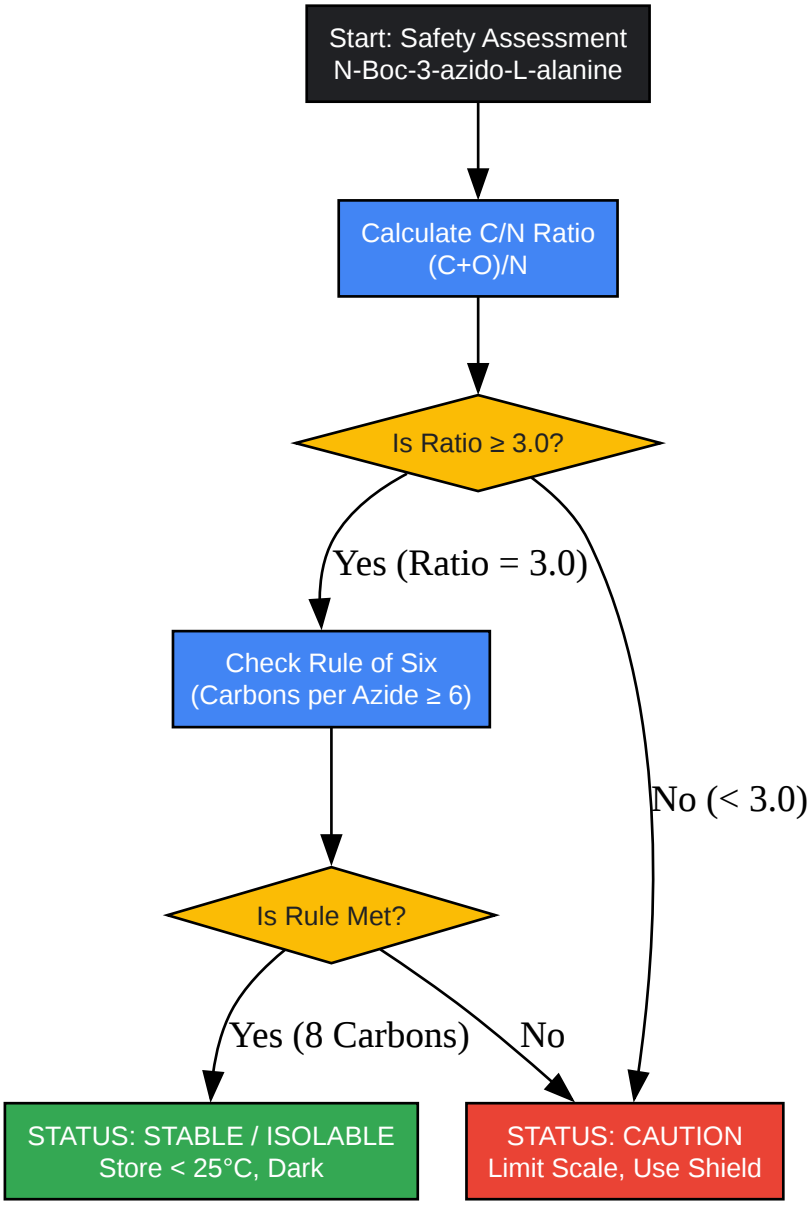
Rule 2: The Rule of Six This heuristic states that an organic azide is generally safe to handle if there are at least six carbons (or equivalent mass atoms) per energetic functional group.[1][2][3]

- Analysis: The molecule contains 8 carbons for 1 azide group.
- Verdict:Passes. The aliphatic Boc group and alanine backbone provide sufficient dilution of the energetic density.

Stability Decision Tree

The following logic flow illustrates the safety assessment process for this compound.

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Figure 1: Safety assessment logic for organic azides applied to **N-Boc-3-azido-L-alanine**. The compound passes both critical stability checks.

Decomposition Risks

- Thermal Sensitivity: Decomposition may occur at temperatures

  . Avoid rotary evaporation at high bath temperatures.

- Light Sensitivity: Azides can degrade to nitrenes under UV irradiation. Store in amber vials.

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- Chemical Incompatibility:
  - Strong Acids: While the Boc group is removed by TFA, the azide is stable. However, contact with mineral acids (HCl) can theoretically generate hydrazoic acid (

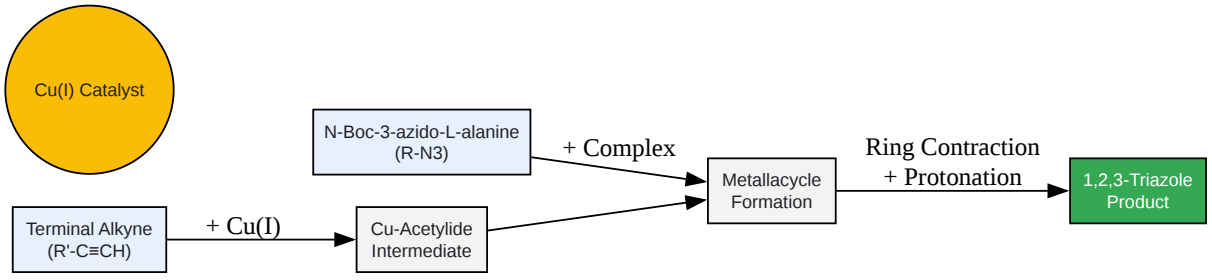
) if trace inorganic azide salts are present as impurities.
  - Phosphines: Reacts via the Staudinger reduction (useful for synthesis, but a degradation pathway if unintended).

Synthetic Utility & Reactivity[4][5]

Bioorthogonal Chemistry (Click Chemistry)

The primary application of **N-Boc-3-azido-L-alanine** is as a handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This reaction is chemically orthogonal to most biological functional groups.

Mechanism: The azide group reacts with a terminal alkyne in the presence of Cu(I) to form a stable 1,4-disubstituted 1,2,3-triazole. This linkage is rigid and mimics a peptide bond in electronic character.



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Figure 2: Simplified flow of the CuAAC reaction pathway utilizing the azide moiety.

Compatibility with Peptide Synthesis (SPPS)

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N-Boc-3-azido-L-alanine is highly compatible with Boc-SPPS (Solid Phase Peptide Synthesis).

- Coupling: Standard carbodiimide (DIC/Oxyma) or onium salt (HATU/DIPEA) protocols are effective.
- Deprotection (Boc Removal): The Boc group is removed using Trifluoroacetic acid (TFA). The aliphatic azide is stable to TFA conditions.
- Cleavage (HF/TFMSA): Azides are generally stable to HF cleavage conditions used in Boc chemistry, unlike some other protecting groups.
- Comparison to Fmoc: In Fmoc-SPPS, the use of piperidine (base) can sometimes cause

  -elimination of the azide to form a dehydro-alanine species, particularly if the azide is at the

  -position. Since Boc chemistry uses acid deprotection, this elimination risk is significantly reduced for **N-Boc-3-azido-L-alanine**.

Handling & Storage Protocols

To ensure scientific integrity and safety, the following Standard Operating Procedures (SOPs) should be adopted.

Storage SOP

- Temperature: Store at -20°C for long-term stability (shelf life > 2 years). Short-term storage at 2-8°C is acceptable.[4]
- Container: Use tightly sealed glass or polypropylene containers. Amber glass is preferred to prevent photodecomposition.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) if possible, though the compound is not strictly air-sensitive. Hygroscopic nature requires desiccation.

Handling & Disposal

- PPE: Standard lab coat, nitrile gloves, and safety glasses.[2]

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- Heat Avoidance: Do not heat neat material above 80°C.
- Metal Spatulas: Avoid using metal spatulas if there is any risk of trace inorganic azide contamination (which can form shock-sensitive metal azides). Use Teflon or plastic spatulas.
- Waste: Dispose of azide-containing waste in a dedicated container. Do not pour down the drain (reaction with copper/lead pipes can form explosive metal azides). Quench with excess triphenylphosphine or dilute acid if necessary before disposal.

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